

Preparation of DSM502 Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: DSM502

Cat. No.: B8201807

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the preparation of stock solutions of **DSM502**, a potent and selective inhibitor of Plasmodium dihydroorotate dehydrogenase (DHODH), for in vitro and in vivo laboratory use. Adherence to these guidelines will ensure the accurate and reproducible preparation of **DSM502** for experimental applications.

Introduction

DSM502 is a pyrrole-based inhibitor of dihydroorotate dehydrogenase (DHODH), a crucial enzyme in the de novo pyrimidine biosynthesis pathway.^{[1][2][3][4]} It demonstrates high potency against Plasmodium DHODH, including enzymes from *P. falciparum* and *P. vivax*, while exhibiting significant selectivity over the mammalian enzyme.^{[1][4][5]} This selectivity makes **DSM502** a valuable tool for antimalarial research and drug development. Accurate preparation of stock solutions is the first critical step for obtaining reliable and reproducible experimental results. This protocol outlines the necessary materials, safety precautions, and a step-by-step procedure for preparing **DSM502** stock solutions.

DSM502 Properties and Storage

A summary of the key chemical and physical properties of **DSM502** is provided in the table below.

Property	Value	Reference
Molecular Formula	C16H16F3N3O	[6]
Molecular Weight	323.31 g/mol	[3][6]
Appearance	Solid	[6]
Purity	>99%	[6]
Solubility (in DMSO)	250 mg/mL (773.25 mM)	[1][3]
Storage of Solid	Store at -20°C	[3]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	[1][3]

Materials and Equipment

- **DSM502** powder
- Dimethyl sulfoxide (DMSO), anhydrous (hygroscopic)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

Safety Precautions

- Wear appropriate PPE, including a lab coat, gloves, and safety glasses, when handling **DSM502** and DMSO.
- Handle **DSM502** powder in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **DSM502** and DMSO before use.

Experimental Protocol: Preparation of a 10 mM **DSM502** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DSM502** in DMSO. The concentration can be adjusted as needed based on experimental requirements.

5.1. Calculation of Required Mass and Volume

To prepare a 10 mM stock solution, the required mass of **DSM502** and volume of DMSO must be calculated.

- $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 323.31 \text{ g/mol} = 3.2331 \text{ mg}$

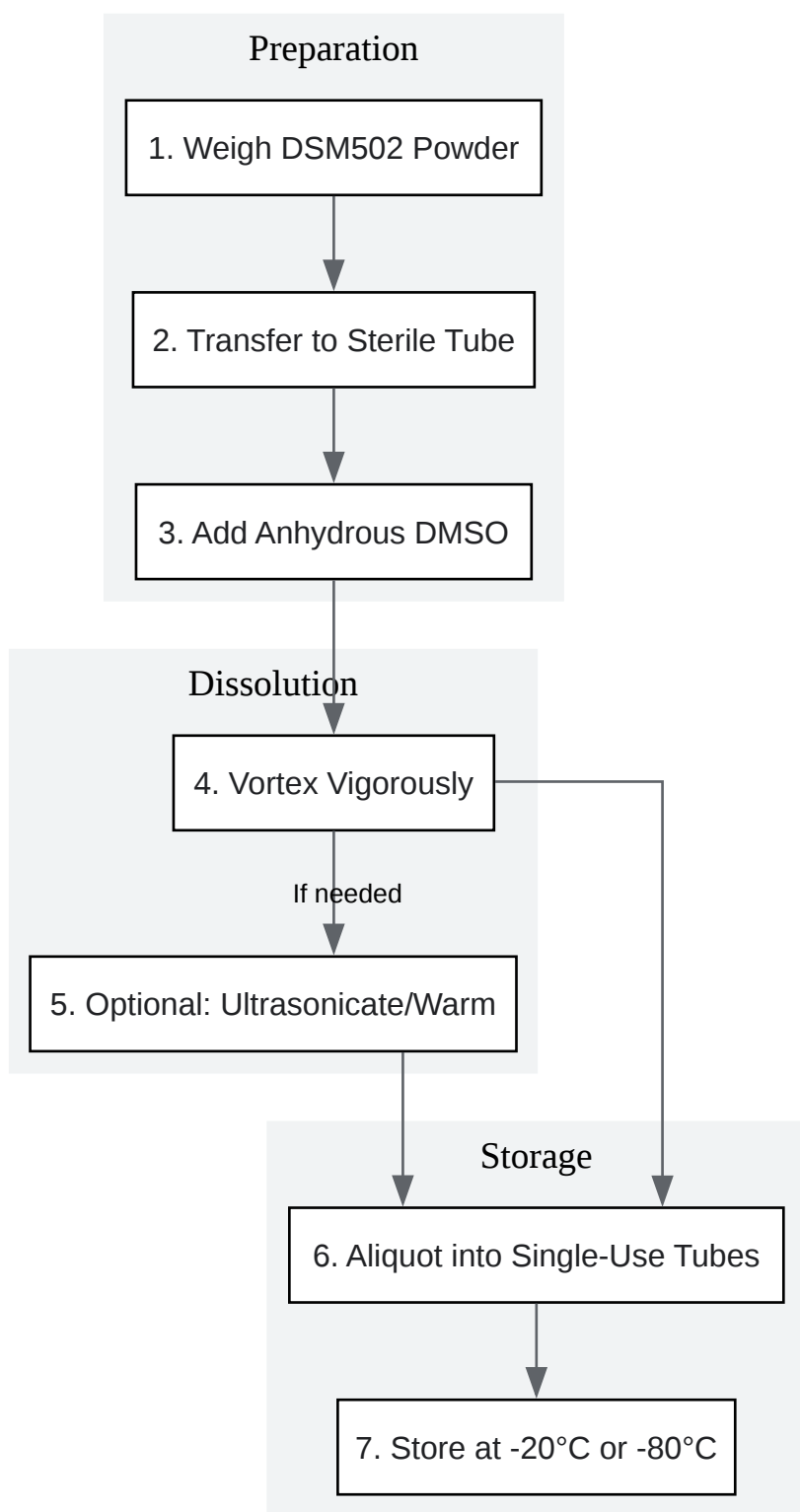
5.2. Step-by-Step Procedure

- **Weighing **DSM502**:** Carefully weigh out the calculated amount of **DSM502** powder using a calibrated analytical balance in a chemical fume hood.
- **Transfer to Tube:** Transfer the weighed **DSM502** powder into a sterile microcentrifuge tube or vial.
- **Adding Solvent:** Add the calculated volume of anhydrous DMSO to the tube containing the **DSM502** powder. It is recommended to use newly opened DMSO as it is hygroscopic.[\[1\]](#)

- Dissolution: Vortex the solution vigorously until the **DSM502** powder is completely dissolved.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, sonicate the tube in an ultrasonic bath for short intervals or gently warm the solution to 37°C.[\[1\]](#)[\[3\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)[\[3\]](#)
- Storage: Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#)

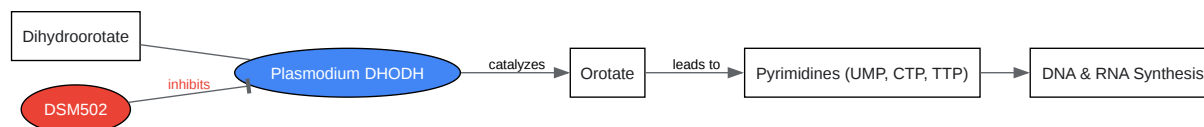
Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for **DSM502** Stock Solution Preparation



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A flowchart of the experimental workflow for preparing **DSM502** stock solutions.

Signaling Pathway Inhibition by **DSM502**[Click to download full resolution via product page](#)

DSM502 inhibits Plasmodium DHODH, blocking pyrimidine biosynthesis.

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